

# An In-depth Technical Guide to ML315 Hydrochloride: Synthesis and Chemical Properties

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## Compound of Interest

Compound Name: ML 315 hydrochloride

Cat. No.: B1531625

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## Abstract

ML315 hydrochloride is a potent dual inhibitor of Cdc2-like kinase (CLK) and dual-specificity tyrosine-phosphorylation-regulated kinase (DYRK) families. This technical guide provides a comprehensive overview of its synthesis, chemical properties, and the experimental protocols for evaluating its biological activity. Due to the limited availability of a specific, published synthesis protocol for ML315 hydrochloride, a plausible synthetic route is proposed based on established pyrimidine chemistry. This document is intended to serve as a valuable resource for researchers in medicinal chemistry and drug discovery investigating the therapeutic potential of CLK and DYRK inhibitors.

## Chemical Properties

ML315 hydrochloride is the hydrochloride salt of 5-(1,3-benzodioxol-5-yl)-N-[(3,5-dichlorophenyl)methyl]pyrimidin-4-amine. Its known chemical and physical properties are summarized in the table below.

Property	Value	Source
IUPAC Name	5-(1,3-benzodioxol-5-yl)-N-[(3,5-dichlorophenyl)methyl]pyrimidin-4-amine;hydrochloride	SynHet[1]
Molecular Formula	C <sub>18</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>2</sub>	PubChem[2]
Molecular Weight	410.68 g/mol	PubChem[2]
Appearance	Solid	MedChemExpress[3]
Purity	>99% (Commercially available)	SynHet[1]
CAS Number	1440251-53-5	SynHet[1]

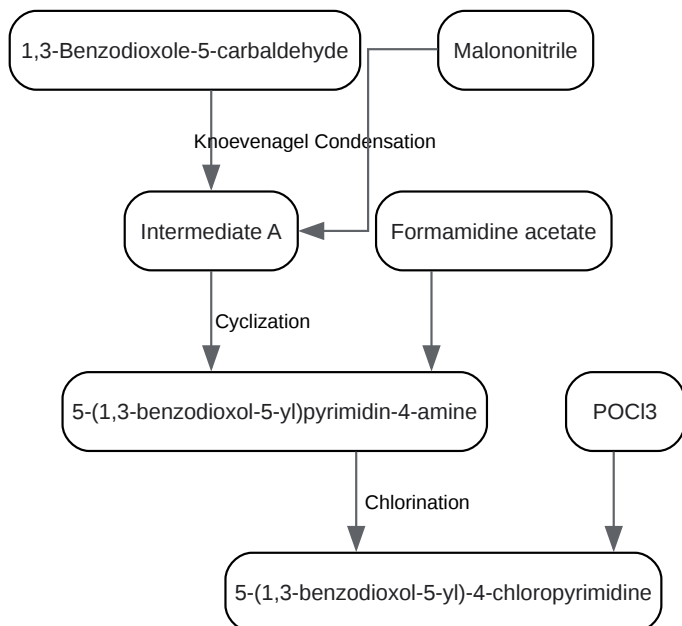
Note: Detailed physicochemical properties such as melting point, boiling point, and solubility data are not readily available in the public domain.

## Synthesis of ML315 Hydrochloride (Proposed Route)

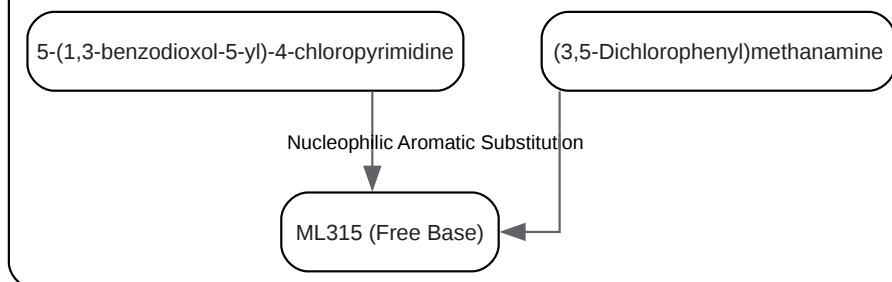
A specific, detailed synthesis of ML315 hydrochloride has not been identified in the peer-reviewed literature. However, based on the synthesis of structurally similar 4-amino-5-arylpyrimidines, a plausible synthetic route is proposed. The key steps would likely involve the construction of the substituted pyrimidine core followed by the introduction of the N-substituent.

Proposed Synthetic Workflow:

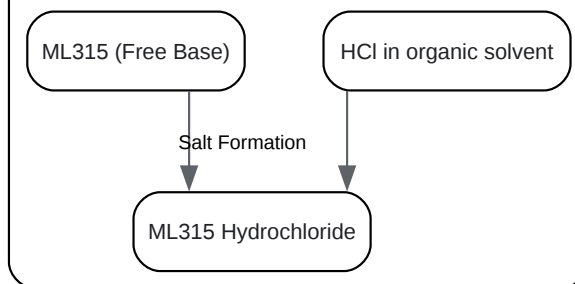
## Step 1: Synthesis of 5-(1,3-benzodioxol-5-yl)-4-chloropyrimidine

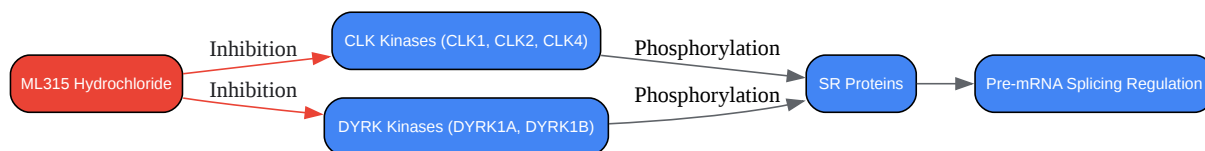


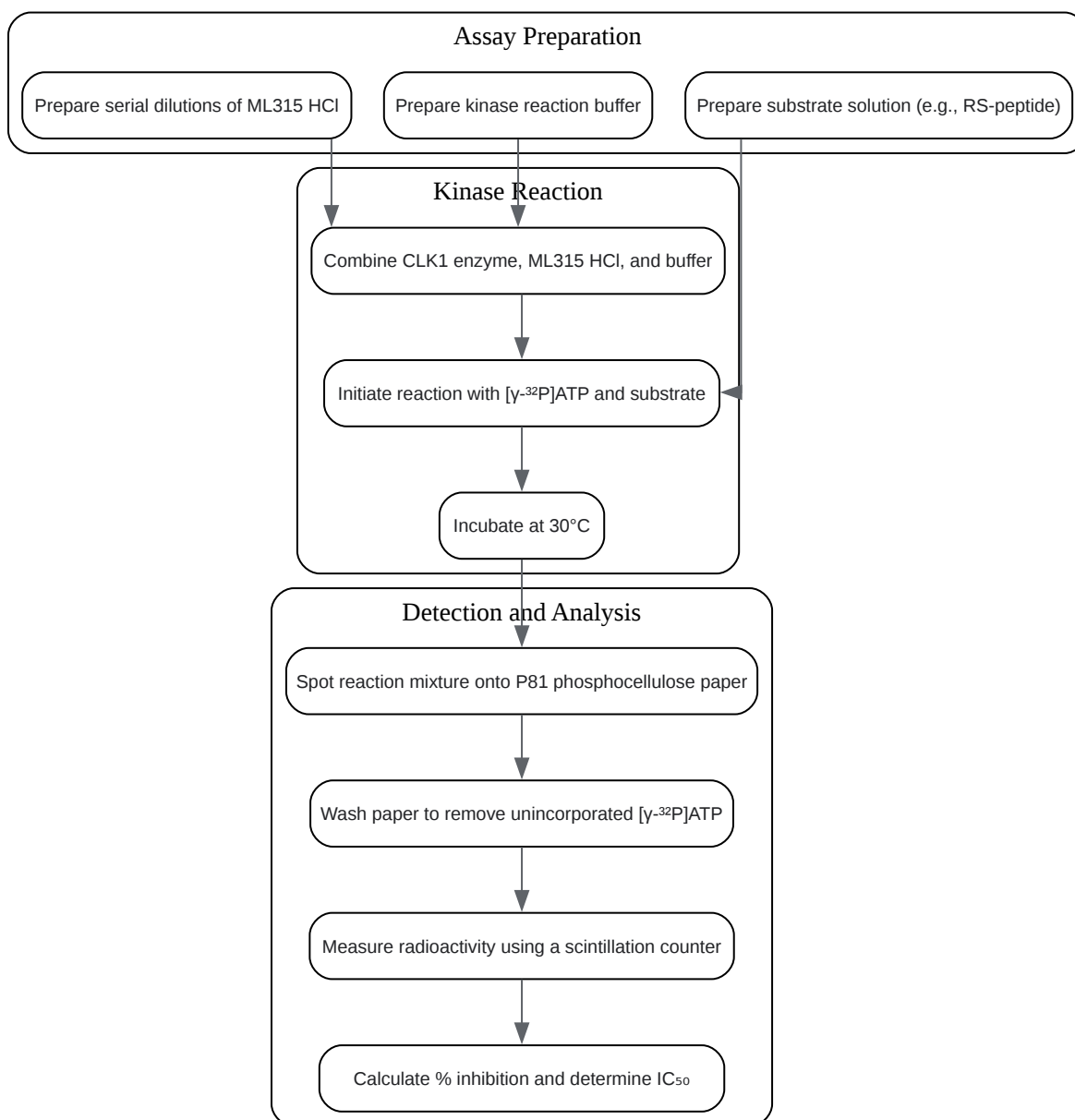
## Step 2: Synthesis of ML315

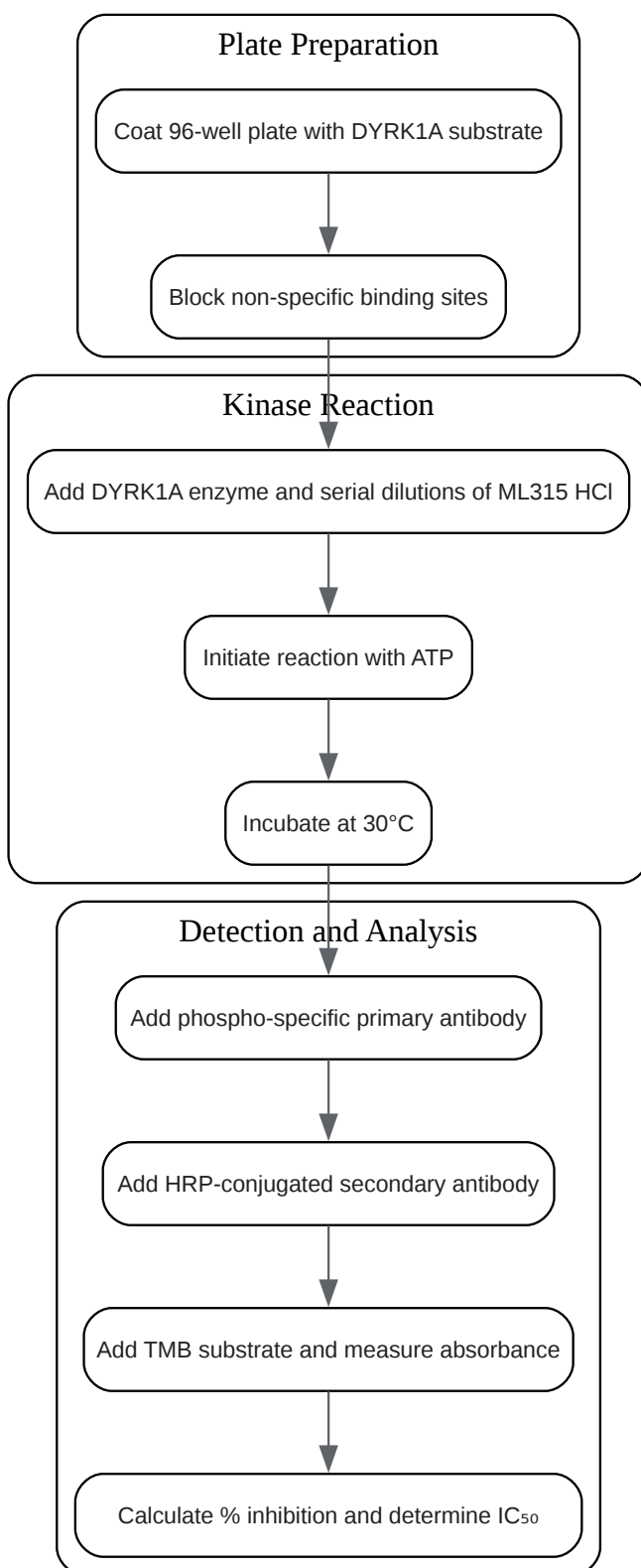


## Step 3: Formation of Hydrochloride Salt









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## References

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